

Literature review of 4-aryloxycyclohexanone compounds

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Compound of Interest

Compound Name: 4-(1,3-Benzodioxol-5-yloxy)cyclohexanone

CAS No.: 1252607-54-7

Cat. No.: B582530

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An In-depth Technical Guide to 4-Aryloxycyclohexanone Compounds for Researchers, Scientists, and Drug Development Professionals

Introduction

The 4-aryloxycyclohexanone scaffold has emerged as a privileged structure in medicinal chemistry, demonstrating a broad spectrum of biological activities. These compounds have garnered significant interest for their potential in the development of novel therapeutics for a range of diseases, including cancer, microbial infections, and inflammatory conditions[1]. The unique structural arrangement of a cyclohexanone ring linked to an aromatic system via an ether bond provides a versatile framework for chemical modification, allowing for the fine-tuning of physicochemical properties and biological activity. This technical guide provides a comprehensive literature review of 4-aryloxycyclohexanone derivatives, focusing on their synthesis, chemical properties, biological activities, structure-activity relationships, and key experimental protocols.

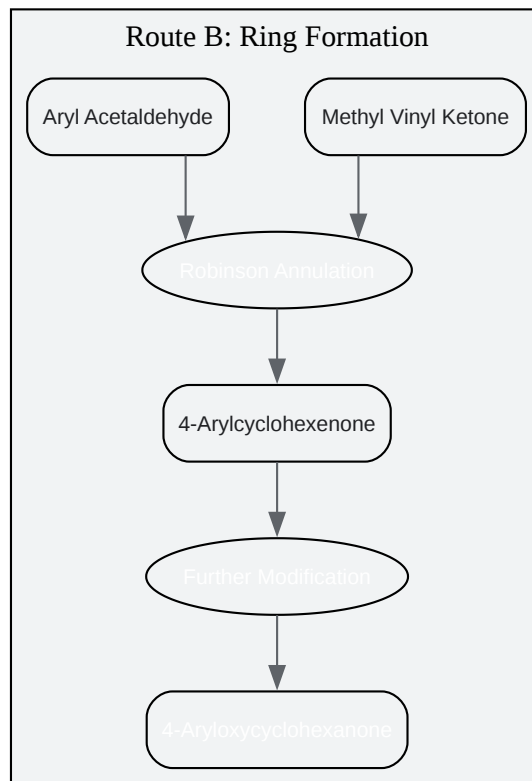
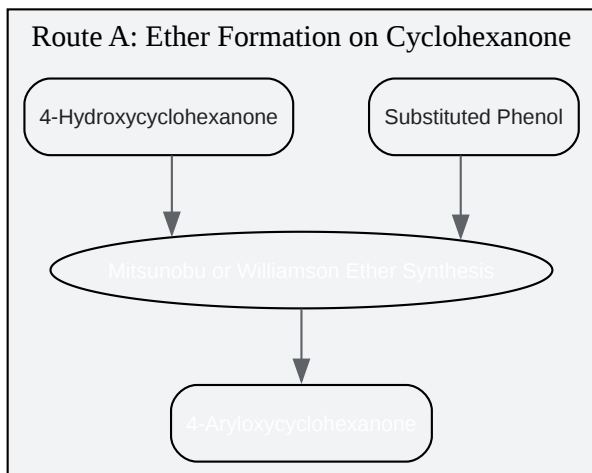
Synthesis of 4-Aryloxycyclohexanone Derivatives

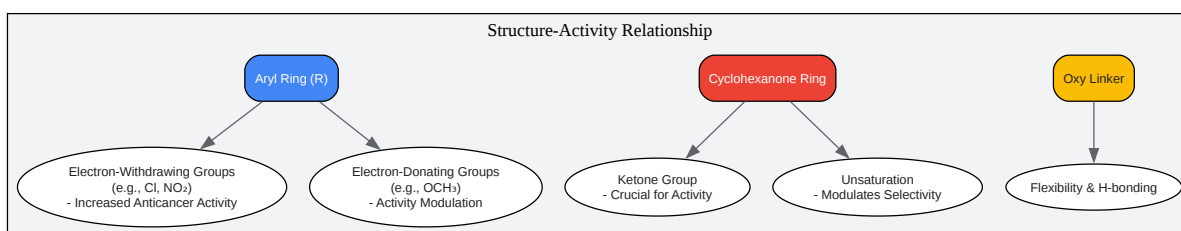
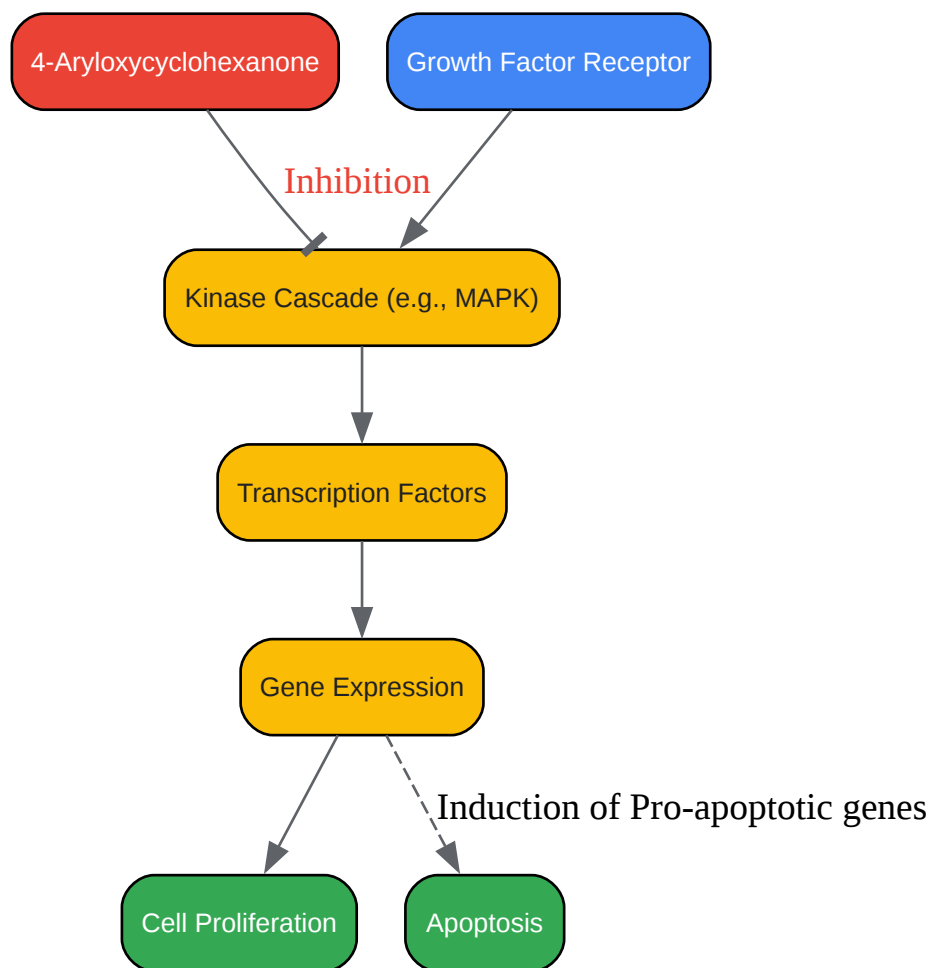
The synthesis of 4-aryloxycyclohexanone derivatives can be broadly approached in two main ways: formation of the aryloxy ether bond onto a pre-existing cyclohexanone scaffold, or construction of the cyclohexanone ring already bearing the aryloxy moiety.

A common and versatile method involves the nucleophilic aromatic substitution (S_NAr) reaction or copper-catalyzed Ullmann condensation between a 4-hydroxycyclohexanone derivative and an activated aryl halide[2]. Alternatively, the Robinson annulation reaction can be employed to construct the cyclohexanone ring from appropriate precursors[1].

General Synthetic Workflow

A representative synthetic strategy involves the reaction of 4-hydroxycyclohexanone with a substituted phenol under Mitsunobu conditions or via a Williamson ether synthesis. The choice of synthetic route often depends on the availability of starting materials and the desired substitution patterns on the aryl ring.





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Sources

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- [2. Recent Advances in the Synthesis and Applications of m-Aryloxy Phenols - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/31111111/)
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